

A Senior Application Scientist's Guide to Handling 4-Tert-butoxybenzonitrile

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Compound of Interest

Compound Name: **4-Tert-butoxybenzonitrile**

Cat. No.: **B071709**

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As researchers and drug development professionals, our commitment to safety is as paramount as our pursuit of scientific advancement. Handling specialized chemical compounds requires a deep understanding of their properties and a meticulous approach to safety protocols. This guide provides essential, immediate safety and logistical information for handling **4-Tert-butoxybenzonitrile** (CAS: 185259-36-3), ensuring both personal safety and experimental integrity.

The causality behind these protocols is straightforward: **4-Tert-butoxybenzonitrile** is classified as harmful if swallowed and harmful in contact with skin.^[1] Therefore, every procedural step is designed to eliminate pathways for accidental ingestion and dermal exposure, while also mitigating potential, yet unclassified, inhalation and eye irritation risks common to organic nitrile compounds.

Hazard Identification and Key Data

Before handling any chemical, a thorough understanding of its hazard profile is critical. The information available for **4-Tert-butoxybenzonitrile** indicates specific toxicological risks that directly inform our handling procedures.

Property	Data	Source
Chemical Name	4-Tert-butoxybenzonitrile	N/A
CAS Number	185259-36-3	[1]
Molecular Formula	C ₁₁ H ₁₃ NO	[1]
Molecular Weight	175.23 g/mol	[1]
GHS Hazard Statements	H302: Harmful if swallowed H312: Harmful in contact with skin	[1]
Signal Word	Warning	[1]

Based on the hazard statements, the primary routes of exposure to mitigate are dermal contact and accidental ingestion. While inhalation toxicity is not explicitly classified, prudent practice for organic nitriles dictates that airborne exposure should also be minimized.

Personal Protective Equipment (PPE): Your First Line of Defense

The selection of appropriate PPE is not merely a checklist item; it is a scientifically-grounded system to create effective barriers between you and the chemical agent.

Hand Protection: Chemical-Resistant Gloves

The directive to prevent skin contact makes glove selection the most critical PPE decision.

- Primary Recommendation: Nitrile gloves are essential PPE for laboratory settings, offering protection against a wide array of chemicals.[\[2\]](#)[\[3\]](#) For handling **4-Tert-butoxybenzonitrile**, they provide a robust barrier against incidental splashes and contamination.[\[3\]](#)[\[4\]](#)
- Causality: The H312 "Harmful in contact with skin" classification means that the compound can be absorbed through the skin in sufficient quantities to cause systemic toxicity. Nitrile provides the necessary chemical resistance for safe handling during routine procedures.[\[3\]](#)[\[5\]](#)

- Protocol: Always double-glove if significant handling is required. Inspect gloves for any signs of degradation or puncture before use. If contact occurs, remove the gloves immediately, wash your hands thoroughly with soap and water, and put on a new pair.[\[1\]](#)

Eye and Face Protection: Preventing Ocular Exposure

- Primary Recommendation: Safety glasses with side-shields are the minimum requirement. However, chemical splash goggles that comply with OSHA 29 CFR 1910.133 or European Standard EN166 are strongly recommended.[\[6\]](#)
- Causality: While not explicitly classified as an eye irritant, many organic compounds can cause serious eye irritation.[\[7\]](#) Goggles provide a complete seal around the eyes, offering superior protection from splashes, which can occur during transfers or reaction quenching.

Skin and Body Protection: A Barrier Against Contamination

- Primary Recommendation: A standard laboratory coat, long-sleeved clothing, and closed-toe shoes are mandatory.[\[4\]](#)
- Causality: This requirement supports the primary goal of avoiding all skin contact. A lab coat protects underlying clothing and skin from spills and contamination. Should a significant spill occur, the lab coat can be removed quickly to minimize exposure.

Respiratory Protection: Engineering Controls First

- Primary Recommendation: All handling of **4-Tert-butoxybenzonitrile** should be performed within a certified chemical fume hood.[\[4\]](#)
- Causality: The use of a fume hood is a critical engineering control that minimizes the concentration of airborne vapors or aerosols, protecting the user from potential inhalation hazards. While the inhalation toxicity is not specified, avoiding the breathing of chemical vapors is a universal safety principle.[\[6\]](#) A NIOSH-approved respirator may be required only if engineering controls are not feasible or in the event of a large spill, and its use requires formal training and fit-testing.[\[8\]](#)

Operational Plan: A Step-by-Step Handling Protocol

This protocol is designed as a self-validating system. Each step logically follows the last, ensuring safety is maintained from preparation through disposal.



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